

Application Notes and Protocols: Use of Direct Blue 67 in Leather Tanning Research

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Compound of Interest

Compound Name: *Direct blue 67*

Cat. No.: *B1217340*

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Introduction

Direct Blue 67, a diazo direct dye, finds application in the leather industry primarily for coloration.^{[1][2][3]} Its utility in leather processing stems from its water solubility and affinity for proteinaceous substrates like collagen, the primary component of leather.^{[3][4]} This document provides an overview of its application in leather dyeing, drawing from available technical data and general leather processing methodologies. While specific research delineating its role as a tanning or re-tanning agent is limited in publicly available literature, these notes offer a framework for its use in experimental leather dyeing and finishing protocols.

Physicochemical Properties of Direct Blue 67

A summary of the key properties of **Direct Blue 67** is presented in Table 1. This data is essential for designing experimental protocols, particularly for solution preparation and understanding potential interactions within the tanning and dyeing process.

Property	Value	Reference
CAS Number	3354-97-0	[1]
Chemical Class	Diazo Direct Dye	[1]
C.I. Number	27925	[1]
Molecular Formula	<chem>C34H24N5Na3O12S3</chem>	[1]
Molecular Weight	859.75 g/mol	[1]
Physical Appearance	Blue Powder	[1]
Hue	Reddish Blue	[1]
Solubility	Soluble in water.	[3] [4]

Experimental Protocols

The following protocols are generalized procedures for the application of direct dyes in leather processing and can be adapted for research involving **Direct Blue 67**.

Protocol 1: Standard Drum Dyeing of Chrome-Tanned Leather

This protocol outlines a typical procedure for dyeing chrome-tanned leather (wet blue) in a laboratory-scale drum.

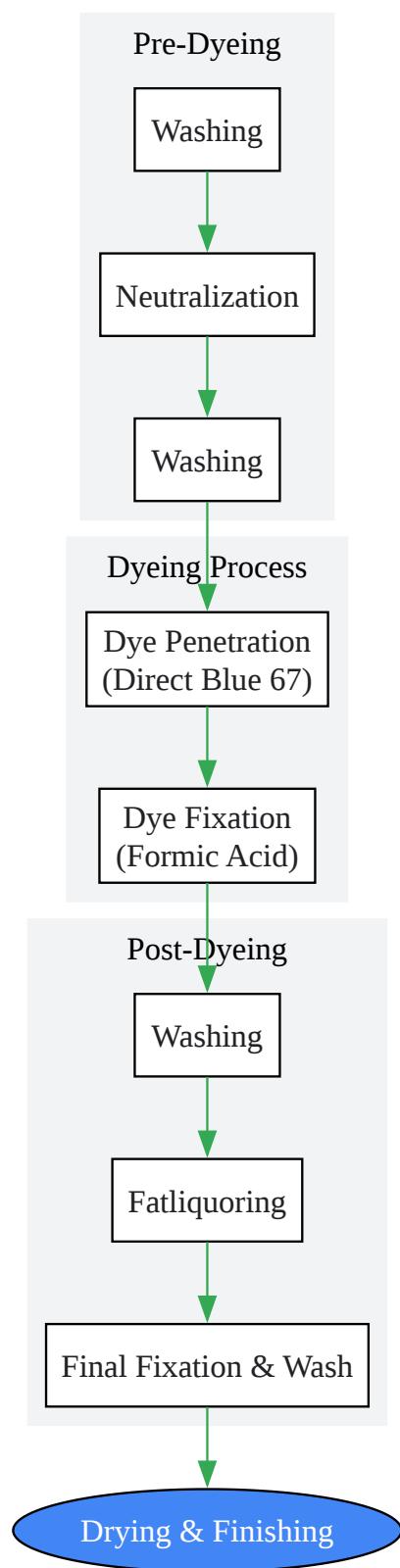
Materials:

- Chrome-tanned leather (wet blue), shaved to uniform thickness
- **Direct Blue 67**
- Formic acid
- Ammonia
- Fatliquoring agent

- Water (deionized)

Procedure:

- **Washing:** The wet blue leather is washed in the drum with 200% water (w/w, based on shaved leather weight) at 35°C for 20 minutes to remove any residual salts and impurities.
- **Neutralization:** The pH of the leather is crucial for even dye penetration. The leather is neutralized with 1-2% sodium bicarbonate or another suitable neutralizing agent in 100% water at 35°C for 45-60 minutes to achieve a pH of 5.0-6.0 throughout the cross-section.
- **Washing:** A second wash is performed with 200% water at 35°C for 15 minutes.
- **Dyeing:**
 - The dye bath is prepared with 100% water at 40°C.
 - 1-3% of **Direct Blue 67** (dissolved in hot water) is added to the drum.
 - The drum is run for 30-45 minutes to allow for dye penetration.
 - To fix the dye, 1-2% formic acid (diluted 1:10 with water) is added in two intervals over 30 minutes. The final pH of the bath should be around 3.5-4.0.
- **Washing:** The leather is washed with 200% water at 30°C for 15 minutes to remove any unfixed dye.
- **Fatliquoring:** A suitable fatliquoring agent is added to the drum to impart softness and flexibility to the leather. The process is typically carried out at 50°C for 60 minutes.
- **Fixation and Final Wash:** The leather is treated with a final addition of formic acid to fix the fatliquor and then washed.
- **Drying and Finishing:** The dyed leather is then processed through subsequent steps of sammying, setting, drying, and finishing.

[Click to download full resolution via product page](#)**Figure 1.** Experimental workflow for drum dyeing of chrome-tanned leather.

Protocol 2: Evaluation of Dye Penetration

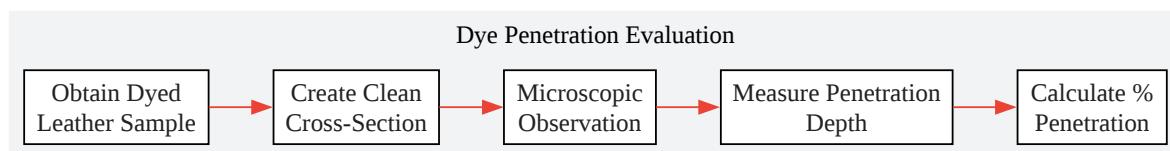
This protocol describes a method to assess the extent of dye penetration into the leather cross-section.

Materials:

- Dyed leather sample
- Sharp blade or scalpel
- Microscope with a calibrated eyepiece or imaging software

Procedure:

- A cross-section of the dyed leather is obtained by making a clean cut with a sharp blade.
- The cut edge is observed under a microscope.
- The depth of color penetration from the grain and flesh sides is measured using the calibrated eyepiece or imaging software.
- The percentage of penetration can be calculated as: $(\text{Depth of penetration} / \text{Total thickness of leather}) \times 100$



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Figure 2. Workflow for the evaluation of dye penetration in leather.

Protocol 3: Assessment of Color Fastness

Standardized tests should be employed to evaluate the fastness properties of leather dyed with **Direct Blue 67**.

Methods:

- Light Fastness: Evaluated using a Xenon arc lamp according to ISO 105-B02. The change in color is assessed against a blue wool scale.
- Rub Fastness (Crocking): Assessed under both dry and wet conditions using a crockmeter as per ISO 11640. The transfer of color to a standard cotton cloth is evaluated using a grey scale.
- Wash Fastness: Determined according to ISO 15703, where the dyed leather is agitated in a soap solution, and the staining on a multifiber fabric and the change in color of the leather are assessed.

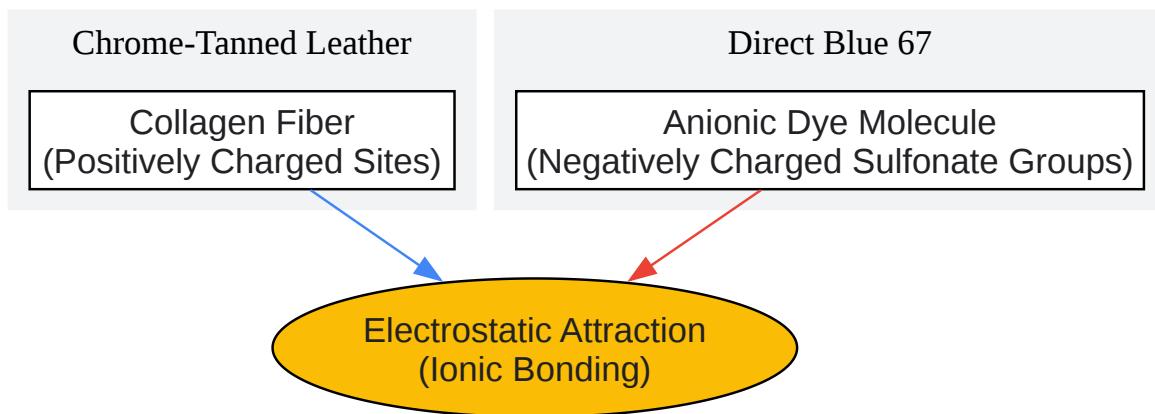
Quantitative Data

The following table summarizes the available quantitative data for **Direct Blue 67** from manufacturer technical specifications. It is important to note that these values are indicative and may vary depending on the specific leather substrate and processing conditions.

Parameter	Value	Standard	Reference
Light Fastness	5-6	Blue Wool Scale	[1]
Washing Fastness	2-3	Grey Scale	[1]

Signaling Pathways and Logical Relationships

The interaction of **Direct Blue 67** with the collagen matrix of leather is primarily governed by electrostatic interactions and van der Waals forces. As an anionic dye, it has a strong affinity for the cationic sites on chrome-tanned leather.



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Figure 3. Interaction between **Direct Blue 67** and chrome-tanned leather.

Conclusion

Direct Blue 67 serves as a viable dye for leather, particularly for chrome-tanned substrates, imparting a reddish-blue hue. The provided protocols offer a foundational approach for its application and evaluation in a research setting. Further empirical studies are necessary to fully characterize its performance in various tanning systems, including chrome-free alternatives, and to optimize process parameters for enhanced dye uptake, penetration, and fastness properties. The interaction is primarily an electrostatic attraction between the anionic dye and the cationic leather surface, which is a key principle in the dyeing of chrome-tanned leather.

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